

Cadmium tetrafluoroborate CAS number and molecular formula

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Compound of Interest

Compound Name: Cadmium tetrafluoroborate

Cat. No.: B085158

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Core Compound Details

CAS Number: 14486-19-2[1][2][3][4]

Molecular Formula: $\text{Cd}(\text{BF}_4)_2$ [1][2][4] or B_2CdF_8 [4][5]

This guide provides a comprehensive overview of **cadmium tetrafluoroborate**, a versatile inorganic compound with significant applications in materials science and analytical chemistry. The following sections detail its chemical and physical properties, synthesis protocols, key applications, and essential safety and toxicological data.

Physicochemical and Structural Properties

Cadmium tetrafluoroborate is an ionic compound that exists as a colorless, odorless, and hygroscopic crystalline solid.[1] It is highly soluble in water and polar organic solvents like ethanol.[1][2] The hydrated form, **cadmium tetrafluoroborate** hexahydrate ($\text{Cd}(\text{BF}_4)_2 \cdot 6\text{H}_2\text{O}$), is notable for its temperature-dependent phase transitions.[1][2] At room temperature, it possesses a monoclinic crystal system, which transitions to a trigonal system at 324 K and further to a monoclinic or triclinic system at 177 K.[1]

Property	Value
Molar Mass	286.02 g/mol [1][5]
Appearance	Colorless, odorless, hygroscopic crystalline solid[1]
Density	1.60 g/cm ³ [1]
Solubility	Very soluble in water and alcohol[1]
Crystal System (Hexahydrate)	Monoclinic at room temperature[1][2]

Synthesis of Cadmium Tetrafluoroborate

Cadmium tetrafluoroborate can be synthesized through the reaction of an aqueous solution of fluoroboric acid with either cadmium carbonate or cadmium oxide.[1]

Experimental Protocol: Synthesis from Cadmium Carbonate

This protocol describes the synthesis of **cadmium tetrafluoroborate** from cadmium carbonate and fluoroboric acid.

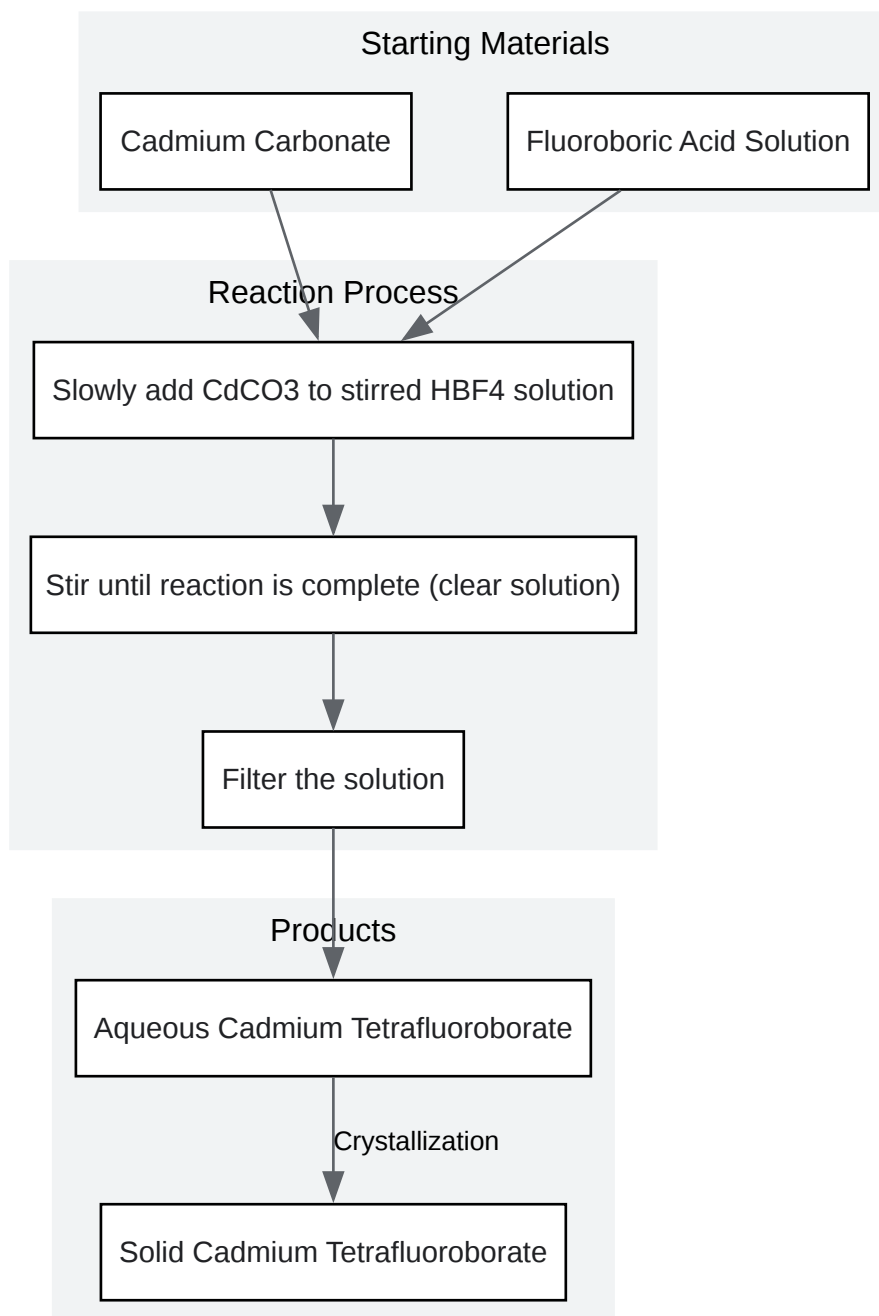
Materials:

- Cadmium carbonate (CdCO_3)
- Fluoroboric acid (HBF_4) solution
- Distilled water
- Stir plate and magnetic stir bar
- Beaker
- Filtration apparatus

Procedure:

- In a well-ventilated fume hood, slowly add cadmium carbonate to a stirred aqueous solution of fluoroboric acid.
- Continue stirring the solution until the reaction, evidenced by the cessation of gas evolution, is complete and the solution becomes clear.
- Filter the resulting solution to remove any unreacted solids.
- The filtrate, an aqueous solution of **cadmium tetrafluoroborate**, can be used directly or subjected to crystallization to obtain the solid form.

Synthesis of Cadmium Tetrafluoroborate

[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of **cadmium tetrafluoroborate**.

Applications in Research and Industry

Cadmium tetrafluoroborate has several key applications, primarily in electroplating and the synthesis of nanomaterials.

Electroplating of High-Strength Steels

A significant industrial application of **cadmium tetrafluoroborate** is in the electroplating of high-strength steels to prevent hydrogen embrittlement.^{[1][2]}

Experimental Protocol: Cadmium Electroplating

This protocol provides a general outline for preparing an electroplating bath and conducting cadmium plating.

Materials:

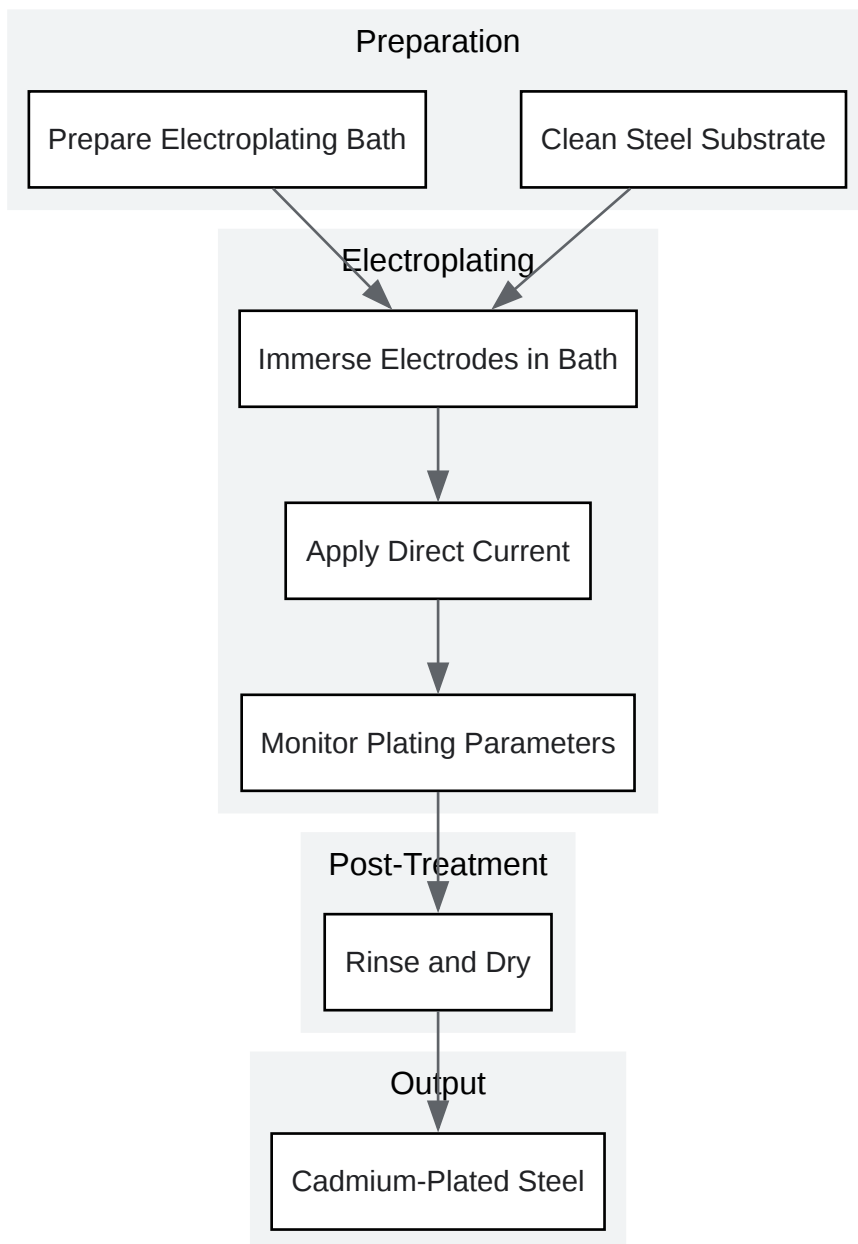
- **Cadmium tetrafluoroborate** solution
- Boric acid (optional, as a buffer)
- Ammonium tetrafluoroborate (optional, for conductivity)
- Wetting agent
- High-strength steel substrate (cathode)
- Cadmium anode
- Plating tank
- DC power supply

Procedure:

- Prepare the electroplating bath by dissolving **cadmium tetrafluoroborate** and other additives in water to the desired concentrations.
- Thoroughly clean and prepare the surface of the steel substrate to be plated.

- Immerse the steel cathode and cadmium anode in the plating bath.
- Apply a direct current at a specific current density to initiate the deposition of cadmium onto the steel surface.
- Monitor and control the plating parameters (temperature, pH, current density) to achieve the desired coating thickness and quality.
- After plating, rinse and dry the coated steel.

Cadmium Electroplating Workflow

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Caption: General workflow for cadmium electroplating.

Synthesis of Cadmium Telluride (CdTe) Nanomaterials

Cadmium tetrafluoroborate serves as a cadmium precursor in the synthesis of cadmium telluride (CdTe) nanoparticles, which are important semiconductor materials.[2]

Experimental Protocol: Synthesis of CdTe Nanoparticles

This protocol outlines a general procedure for the synthesis of CdTe nanoparticles.

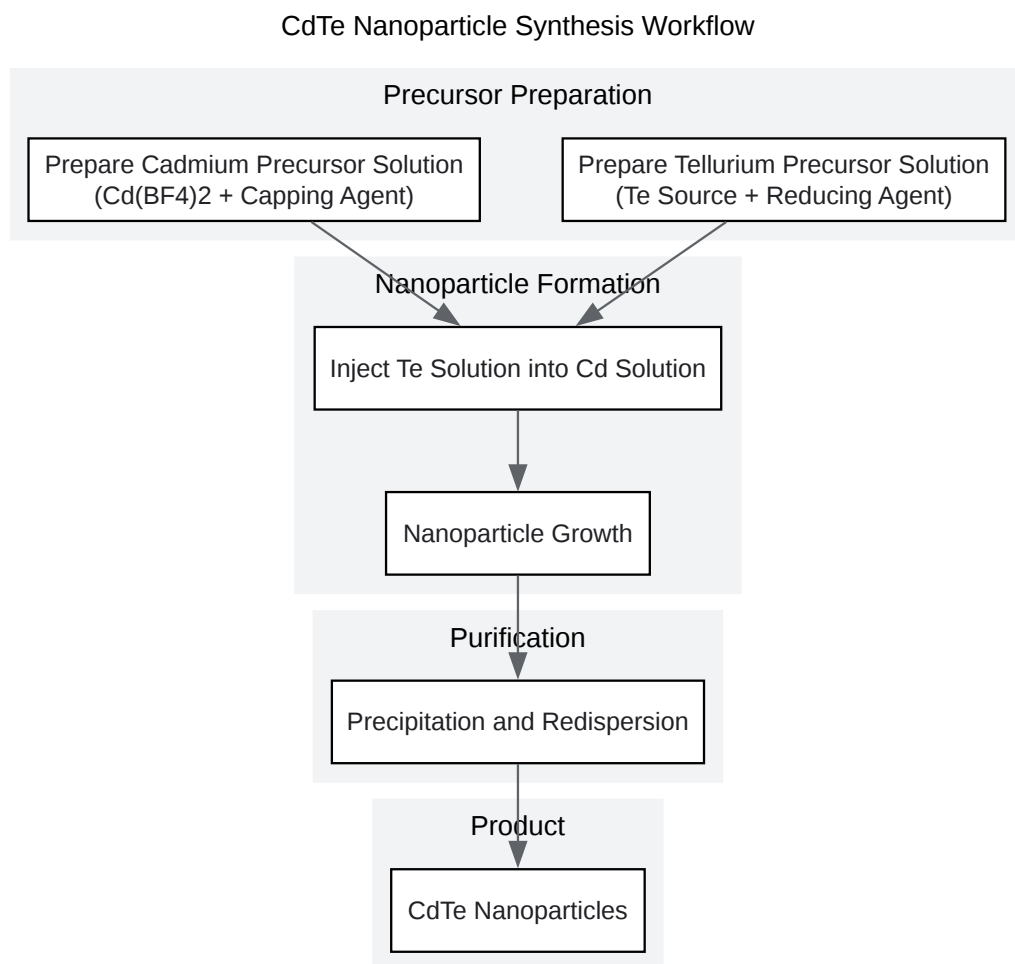
Materials:

- **Cadmium tetrafluoroborate**
- Tellurium source (e.g., sodium tellurite)
- Reducing agent (e.g., sodium borohydride)
- Capping agent/stabilizer (e.g., thioglycolic acid)
- Solvent (typically water)
- Reaction vessel with stirring and temperature control
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- In the reaction vessel, dissolve **cadmium tetrafluoroborate** and the capping agent in the solvent under an inert atmosphere.
- In a separate vessel, prepare the tellurium precursor solution by dissolving the tellurium source and reducing it.
- Inject the tellurium precursor solution into the cadmium solution at a controlled temperature with vigorous stirring.
- Allow the reaction to proceed for a specific duration to control the nanoparticle size and properties.

- The resulting CdTe nanoparticles can be purified by precipitation and redispersion.



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Caption: Workflow for the synthesis of CdTe nanoparticles.

Safety and Toxicology

Cadmium tetrafluoroborate is a toxic and hazardous substance that requires careful handling. It is classified as a human carcinogen.[6][7]

Hazard Type	Description
Acute Toxicity	Toxic if swallowed, in contact with skin, or if inhaled.[5][8] Causes irritation to the skin, eyes, and respiratory system.[8] May cause burns.[5]
Chronic Toxicity	Carcinogenic to humans.[6][7] Long-term exposure may lead to kidney and lung damage.[6]
Handling	Use in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment (gloves, goggles, lab coat).[8]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.

First Aid Measures:

- Inhalation: Move to fresh air. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Seek immediate medical attention.

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